

# In-Depth Technical Guide to the Physical Properties of 1,2-Diphenoxyethane

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## Compound of Interest

Compound Name: 1,2-Diphenoxyethane

Cat. No.: B093615

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This technical guide provides a comprehensive overview of the key physical properties of **1,2-diphenoxyethane**, with a specific focus on its melting and boiling points. The information is tailored for researchers, scientists, and professionals in drug development and related fields, offering detailed experimental protocols and structured data for practical application.

## Core Physical Properties of 1,2-Diphenoxyethane

**1,2-Diphenoxyethane**, also known as ethylene glycol diphenyl ether, is an organic compound with the chemical formula  $C_{14}H_{14}O_2$ . It presents as an off-white to white crystalline solid and is utilized in various industrial applications, notably as a sensitizer for thermal paper.<sup>[1][2]</sup> A precise understanding of its physical properties is crucial for its handling, purification, and application.

## Quantitative Data Summary

The melting and boiling points of **1,2-diphenoxyethane** are critical parameters for its characterization and are summarized in the table below. It is important to note that the boiling point can vary significantly with pressure.

Physical Property	Value	Conditions
Melting Point	94-96 °C	Atmospheric Pressure
95-98 °C	Atmospheric Pressure	
96-98 °C	Atmospheric Pressure	
Boiling Point	185 °C	12 mmHg
341.6 °C	760 mmHg (Atmospheric Pressure)	

Data sourced from multiple chemical suppliers and databases.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

## Experimental Protocols for Physical Property Determination

Accurate determination of melting and boiling points is fundamental to verifying the purity and identity of a chemical compound. The following are detailed, generalized protocols for these measurements, adaptable for **1,2-diphenoxyethane**.

### I. Melting Point Determination

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase. For a pure crystalline solid, this transition occurs over a narrow temperature range. The capillary method is a widely used and reliable technique.

Objective: To determine the melting point range of a solid organic compound.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

- Spatula
- Heating medium (e.g., mineral oil for Thiele tube)

Procedure:

- Sample Preparation:
  - Ensure the **1,2-diphenoxyethane** sample is pure. If necessary, purify the compound by recrystallization. This involves dissolving the solid in a suitable hot solvent and allowing it to cool slowly, which promotes the formation of pure crystals.
  - Grind a small amount of the dry, crystalline sample into a fine powder using a mortar and pestle.
  - Pack the powdered sample into the open end of a capillary tube to a height of 2-3 mm by tapping the sealed end of the tube on a hard surface.
- Measurement:
  - Place the capillary tube into the heating block of the melting point apparatus or attach it to a thermometer immersed in a Thiele tube.
  - Heat the apparatus rapidly to a temperature approximately 15-20 °C below the expected melting point of **1,2-diphenoxyethane** (~95 °C).
  - Decrease the heating rate to 1-2 °C per minute to ensure thermal equilibrium between the sample, heating block/oil, and the thermometer.
  - Carefully observe the sample. Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
  - Continue heating slowly and record the temperature at which the entire solid has completely melted into a clear liquid (the end of the melting range).
- Data Recording:

- The melting point is reported as a range from the temperature of initial melting to the temperature of complete liquefaction. For pure **1,2-diphenoxyethane**, this range should be narrow (e.g., 95-96 °C). A broad melting range often indicates the presence of impurities.

## II. Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. Since **1,2-diphenoxyethane** is a solid at room temperature, it must first be melted to determine its boiling point. The distillation method or the capillary method can be employed.

Objective: To determine the boiling point of a liquid organic compound at a specific pressure.

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., oil bath or heating block)
- Beaker

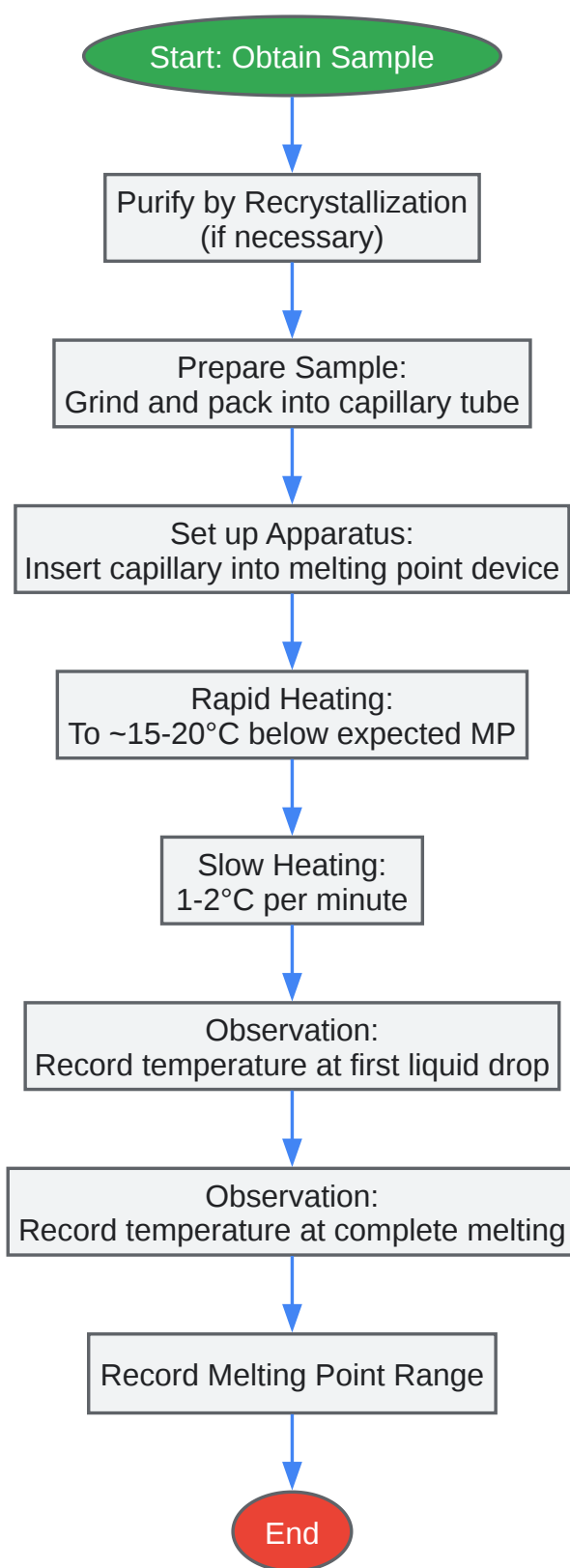
Procedure:

- Sample Preparation:
  - Place a small amount of **1,2-diphenoxyethane** into a small test tube and gently heat it until it melts.
  - Place a capillary tube, with its sealed end up, into the molten liquid.
- Measurement:

- Attach the test tube to a thermometer and immerse the setup in a heating bath (e.g., an oil bath). The open end of the test tube should be above the surface of the heating medium.
- Heat the bath gradually. As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles.
- Continue heating until a continuous and rapid stream of bubbles emerges from the open end of the capillary tube. This indicates that the vapor pressure of the liquid is overcoming the external pressure.
- Turn off the heat and allow the apparatus to cool slowly.
- The stream of bubbles will slow down and eventually stop. The moment the bubbles cease and the liquid begins to enter the capillary tube, record the temperature. This temperature is the boiling point of the liquid, as at this point, the vapor pressure of the liquid is equal to the external pressure.
- Pressure Correction:
  - Since boiling point is pressure-dependent, it is crucial to record the atmospheric pressure at the time of the experiment. The boiling point of **1,2-diphenoxyethane** is significantly lower at reduced pressure (e.g., 185 °C at 12 mmHg) compared to atmospheric pressure (341.6 °C at 760 mmHg).<sup>[1][3]</sup>

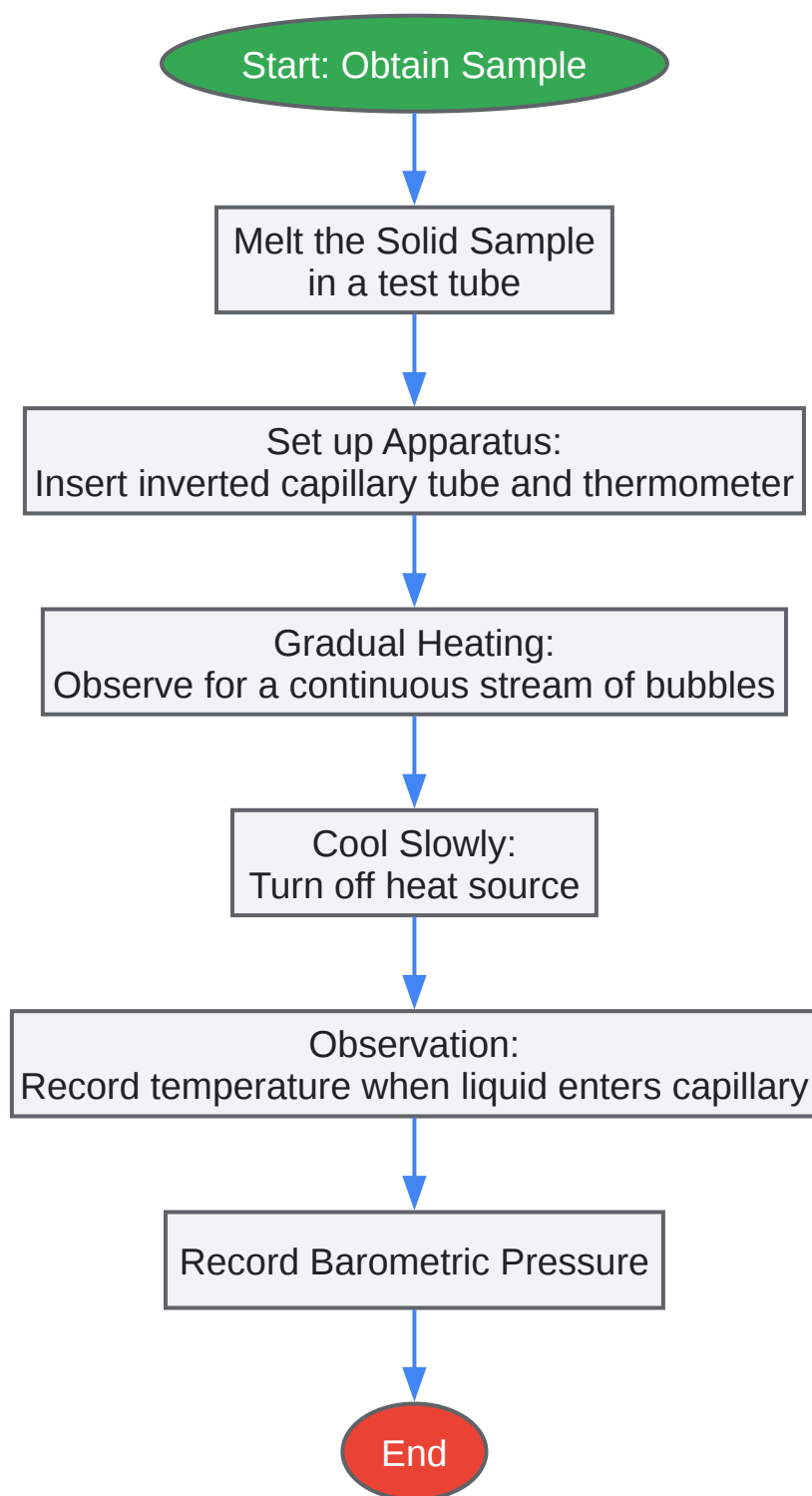
## Visualized Experimental Workflows

The following diagrams illustrate the logical flow of the experimental protocols described above.



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Caption: Workflow for Melting Point Determination.



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Caption: Workflow for Boiling Point Determination.

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